

In-Depth Technical Guide to Cyanox CY 1790 for Research Applications

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Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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This guide provides comprehensive technical information on **Cyanox CY 1790**, a high-performance antioxidant, tailored for researchers, scientists, and professionals in drug development and materials science.

Core Properties and Specifications

Cyanox CY 1790, also known as Irganox 1790, is a sterically hindered phenolic antioxidant.^[1] It is primarily utilized to protect polymeric materials from degradation caused by exposure to heat, light, and oxygen.^[1] Its high thermal stability makes it suitable for use in high-temperature processing environments.^[1]

Chemical and Physical Properties

Property	Value	Source
Chemical Name	1,3,5-Tris(4-tert-butyl-3-hydroxy-2,6-dimethylbenzyl)-1,3,5-triazine-2,4,6(1H,3H,5H)-trione	[1]
CAS Number	40601-76-1	[2]
Molecular Formula	C ₄₂ H ₅₇ N ₃ O ₆	[1]
Molecular Weight	699.92 g/mol	
Appearance	White to almost white crystalline powder	[1]
Melting Point	159.0 - 163.0 °C	
Purity	≥96%	
Solubility	Soluble in DMSO (≥ 100 mg/mL)	

Technical Specifications

Parameter	Specification
Transmittance @ 425 nm	> 95 %
Transmittance @ 500 nm	> 97 %

Safety and Hazard Information

The following data is summarized from the Material Safety Data Sheet (MSDS).

GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure	3	H335: May cause respiratory irritation

Handling and Storage

Condition	Recommendation
Handling	Avoid breathing dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling. Do not eat, drink or smoke when using this product. Use only outdoors or in a well-ventilated area. Wear protective gloves, protective clothing, eye protection, and face protection.
Storage	Store in a well-ventilated place. Keep container tightly closed. Store locked up.
In Case of Exposure	IF ON SKIN: Wash with plenty of soap and water. IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. IF SWALLOWED: Rinse mouth.

Experimental Protocols: Antioxidant Efficacy in Polyethylene

The following methodology is based on a study investigating the resistance of phenolic antioxidants to chlorine dioxide in polyethylene.

Objective

To determine the degradation rate and depletion time of **Cyanox CY 1790** in polyethylene when exposed to chlorine dioxide-treated water.

Materials and Equipment

- Polyethylene tape samples (0.1 ± 0.01 wt. % **Cyanox CY 1790**)
- Chlorine dioxide solution (10 ppm, buffered to pH 6.8)
- Constant temperature water bath (70 °C)
- Differential Scanning Calorimeter (DSC)

Procedure

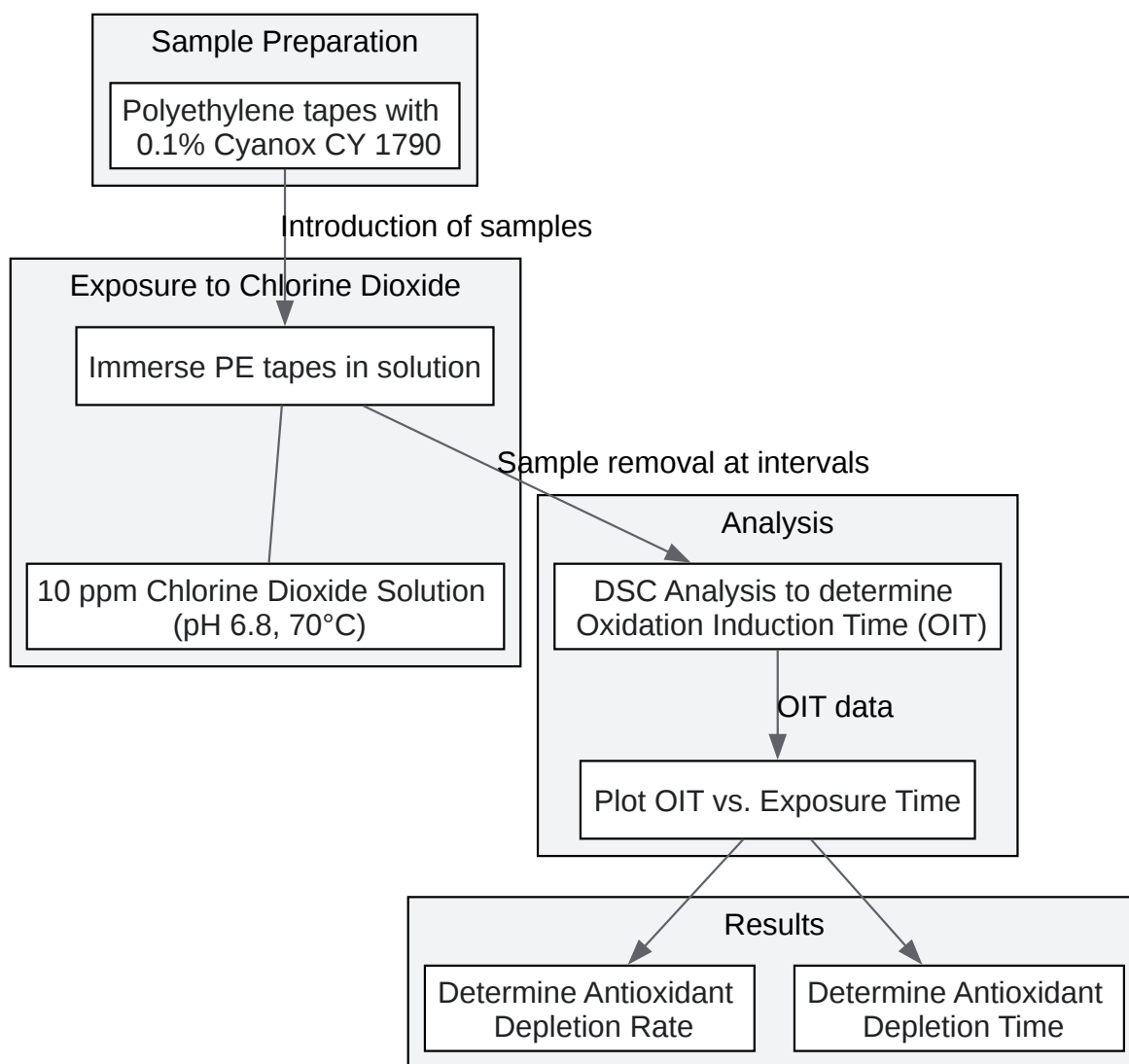
- Sample Exposure:
 - Immerse polyethylene tape samples containing **Cyanox CY 1790** into the chlorine dioxide solution.
 - Maintain the solution at a constant temperature of 70 °C.
 - Remove samples at predetermined time intervals for analysis.
- Analysis by Differential Scanning Calorimetry (DSC):
 - Measure the Oxidation Induction Time (OIT) of the exposed samples using a DSC instrument.
 - The OIT is the time until the onset of exothermic oxidation of the material under an oxygen atmosphere at a specified temperature.
 - A decrease in OIT indicates the depletion of the antioxidant.

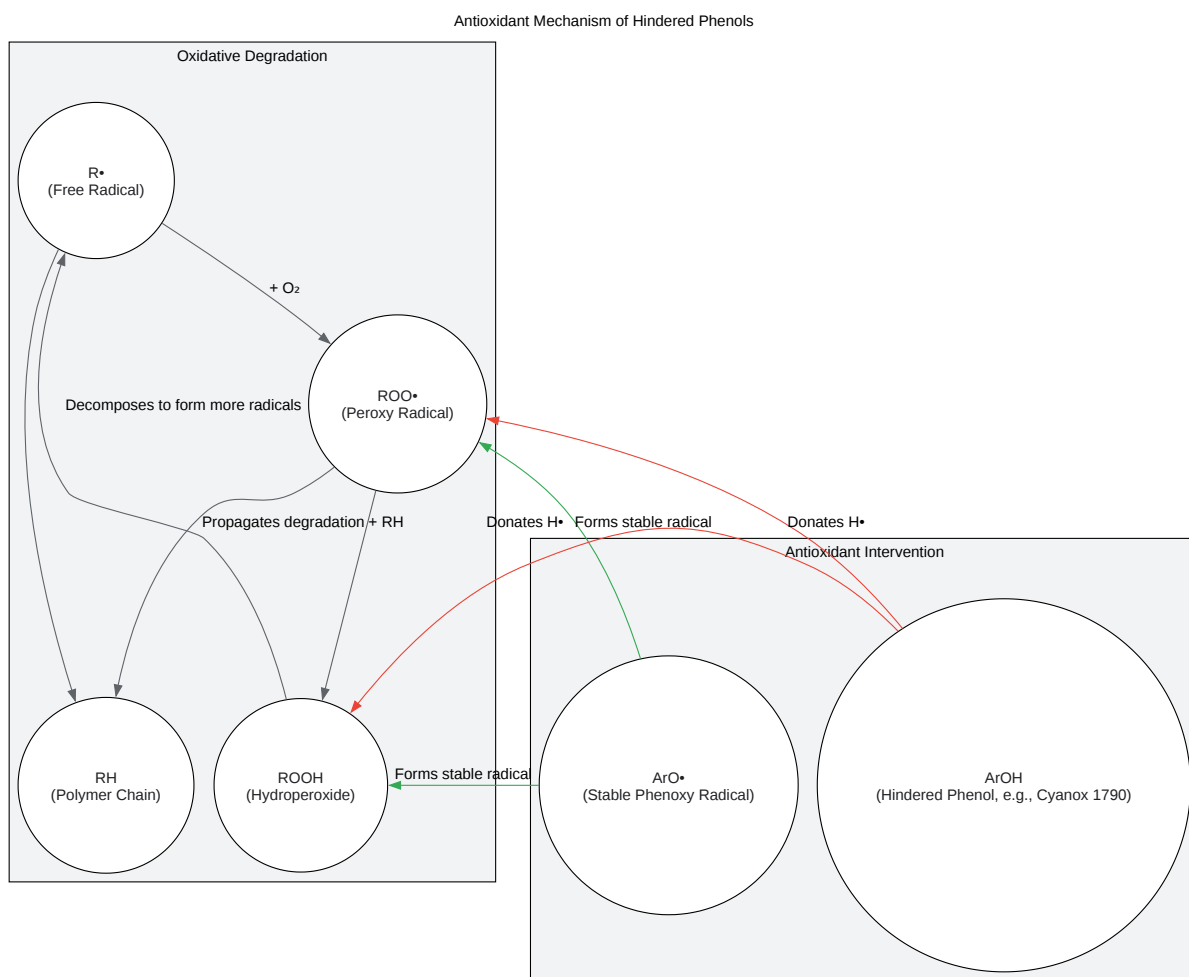
- Data Interpretation:
 - Plot the OIT values against the exposure time to determine the rate of antioxidant depletion.
 - The antioxidant depletion time is the point at which the OIT reaches a baseline level, indicating the antioxidant is no longer effective.

Visualizations

Experimental Workflow for Antioxidant Depletion Analysis

Experimental Workflow for Antioxidant Depletion Analysis





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References

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